

Diisodecyl adipate CAS number and molecular formula

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Compound of Interest

Compound Name: *Diisodecyl adipate*

Cat. No.: *B167166*

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An In-depth Technical Guide to Diisodecyl Adipate

This technical guide provides a comprehensive overview of **diisodecyl adipate** (DIDA), focusing on its chemical identity, physical properties, synthesis, and applications. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data and experimental procedures.

Chemical Identification and Molecular Structure

Diisodecyl adipate is a diester of adipic acid and isodecyl alcohol.[1] It is primarily used as a plasticizer to enhance the flexibility and durability of polymers.[2]

Identifier	Value
CAS Number	27178-16-1[1][3][4][5]
Molecular Formula	C ₂₆ H ₅₀ O ₄ [1][2][4][6]
Molecular Weight	426.67 g/mol [1][3]
EC Number	248-299-9[3][5]
InChI Key	YKGYQYOQRGPFTO-UHFFFAOYSA-N[3][4]
Synonyms	DIDA, Hexanedioic acid, diisodecyl ester, Adipic acid diisodecyl ester, Bis(8-methylnonyl) hexanedioate[1][2][5]

Physicochemical Properties

Diisodecyl adipate is a clear, colorless to pale yellow, oily liquid with a mild odor.[2][6] It is characterized by low volatility, good thermal stability, and resistance to extraction.[2] A summary of its key physical and chemical properties is presented below.

Property	Value
Density	0.916 g/mL at 25 °C[3]
0.919 - 0.924 g/cm ³ at 20 °C[7]	
Boiling Point	≈ 385 °C[7]
Melting Point / Freezing Point	27.4 °C[3]
< -54 °C[7]	
Flash Point	221 °C[7]
439 °F / 226 °C	
Refractive Index	n _{20/D} 1.452[3]
1.450 - 1.453 at 25 °C[7]	
Viscosity	23 - 27 cP at 20 °C[7]
Acid Value	≤ 0.2 mg KOH/g[7]
Saponification Index	250 - 270[7]
Solubility in Water	<0.01% at 25 °C[8]

Synthesis of Diisodecyl Adipate

Diisodecyl adipate is synthesized via the esterification of adipic acid with isodecyl alcohol.[6]
[7] This reaction is typically performed under controlled temperature and pressure in the presence of a catalyst.

The following protocol is based on a patented method for preparing **diisodecyl adipate**. [9]

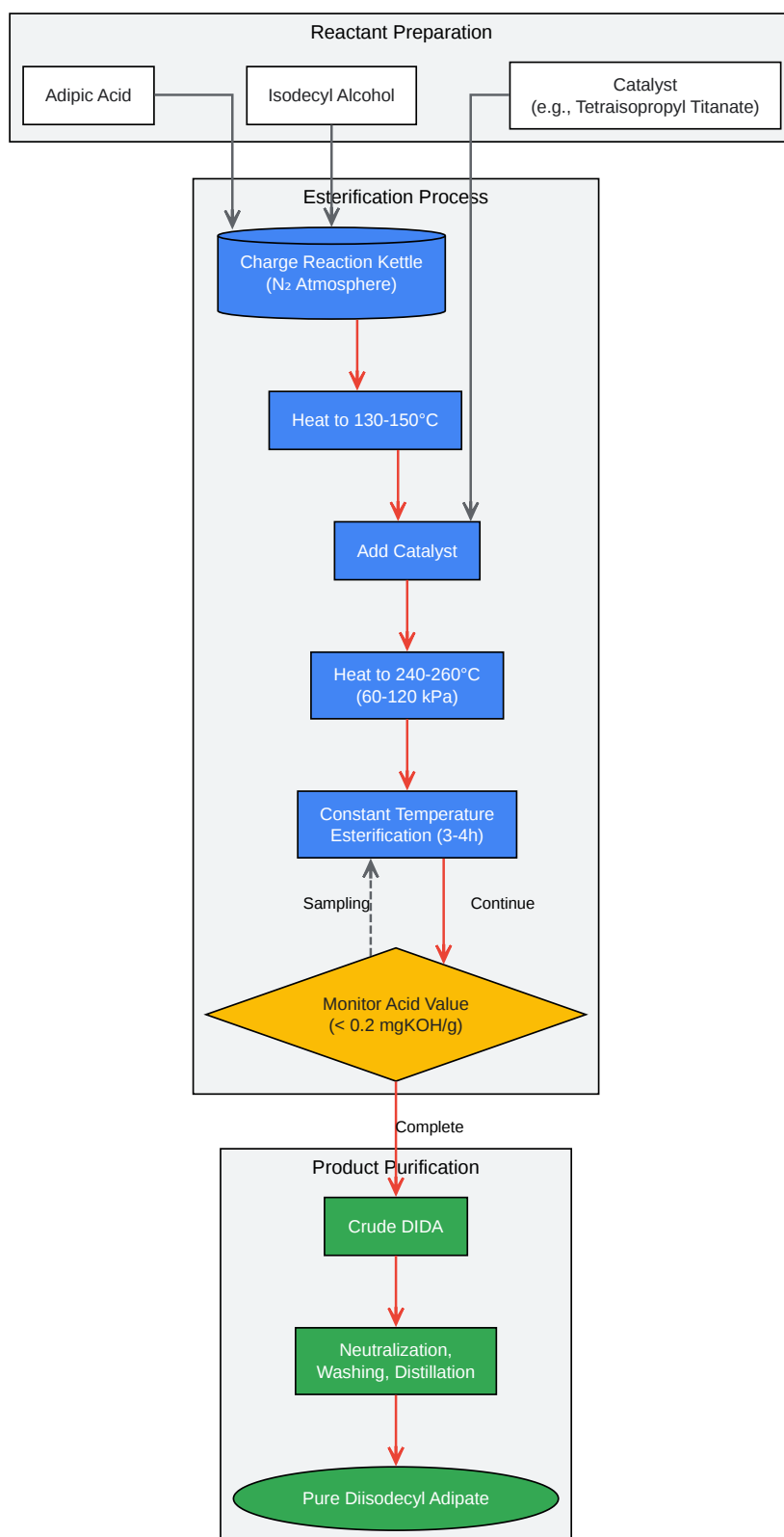
Materials:

- Adipic Acid (1.5 t)
- Isodecyl Alcohol (1.18 - 1.2 t, representing a 20% excess)
- Catalyst (e.g., tetraisopropyl titanate, 1.5 - 3 kg)

- Nitrogen gas supply
- Reaction kettle with heating, stirring, and vacuum capabilities

Procedure:

- Charge the reaction kettle with the metered amount of isodecyl alcohol.
- Begin stirring and establish a nitrogen blanket to create an inert atmosphere.
- Add the adipic acid to the reaction kettle.
- Heat the mixture to 130-150°C.
- Introduce the catalyst (e.g., tetraisopropyl titanate) into the reaction mixture.
- Steadily increase the temperature to 210°C. At this point, add the remaining excess isodecyl alcohol.
- Continue to heat the reaction mixture to the target esterification temperature of 240-260°C.
- Maintain the system pressure between 60-120 kPa to facilitate the removal of water as a byproduct.
- Hold the reaction at a constant temperature (240-260°C) for 3-4 hours.
- Monitor the reaction progress by sampling and analyzing the acid value of the reactants.
- The reaction is considered complete when the acid value is less than 0.2 mgKOH/g.[9]
- Once the target acid value is reached, cool the crude **diisodecyl adipate** product.
- Purify the crude product through subsequent steps such as neutralization, washing, and vacuum distillation to remove unreacted materials, catalyst residues, and impurities.



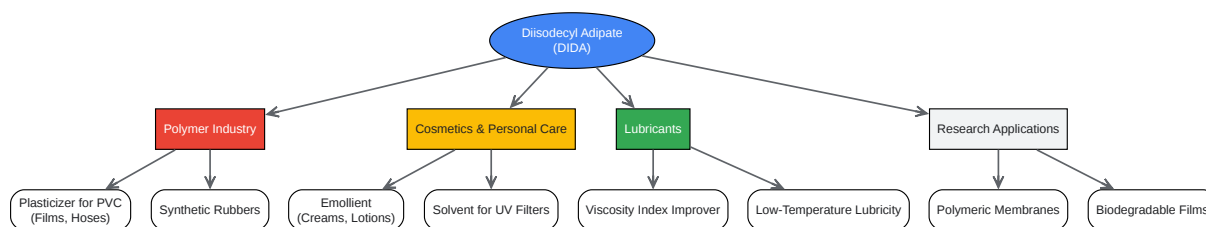
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Caption: Workflow for the synthesis of **Diisodecyl Adipate**.

Applications in Research and Industry

Diisodecyl adipate's primary function is as a plasticizer, valued for its ability to impart flexibility at low temperatures.[7] Its applications span several industries.

- **Polymers:** It is compatible with a range of polymers including PVC, nitrocellulose, and synthetic rubbers. In PVC applications, it is often blended with other plasticizers to improve low-temperature performance in products like films, hoses, and construction elements.[7]
- **Cosmetics and Personal Care:** DIDA serves as a lightweight, non-greasy emollient in products such as lotions, creams, sunscreens, and deodorants.[6] It enhances the texture and spreadability of formulations, leaving a smooth feel on the skin.[6]
- **Lubricants:** In the lubricants sector, it contributes to a high viscosity index and provides excellent lubricity at low temperatures.[7]
- **Research Applications:** DIDA is used in the preparation of polymeric membranes for electrochemical applications and in the development of biodegradable films with thermoplastic starch and poly(lactic acid).[8] It has also been used in creating cellulose triacetate-based films for optical devices.



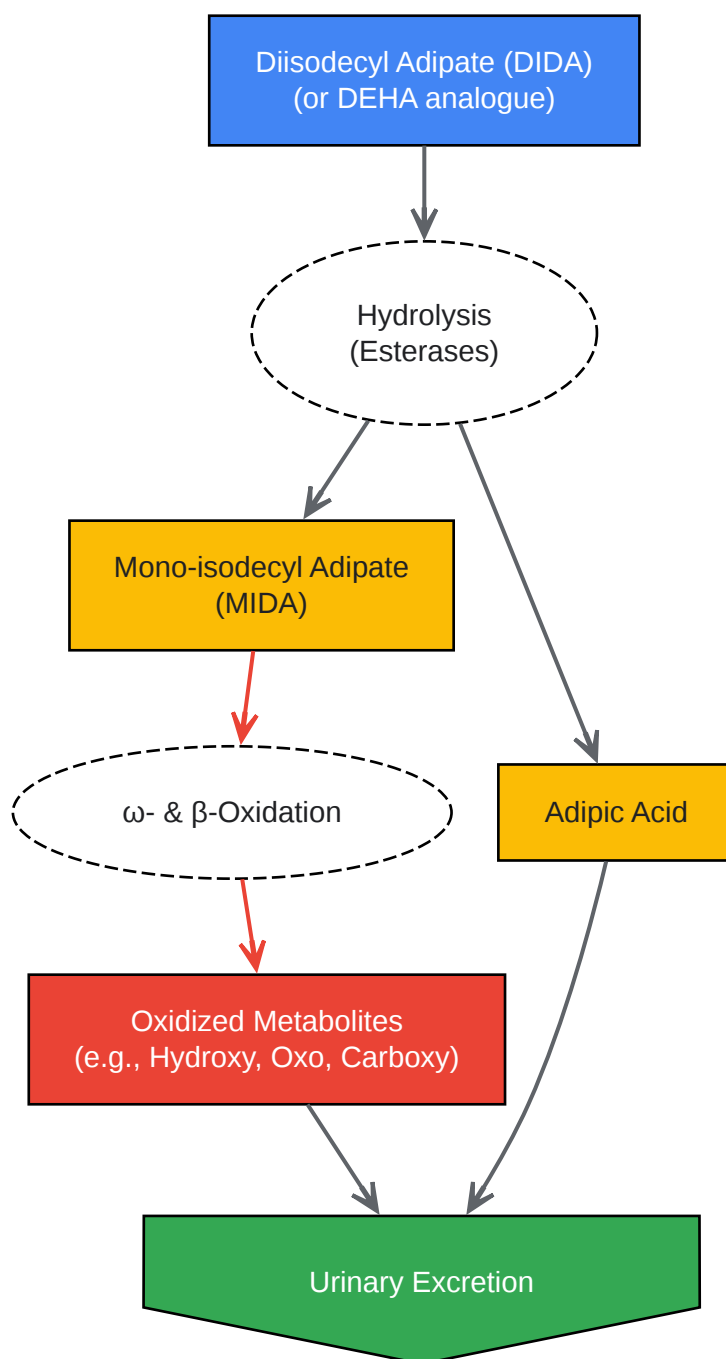
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Caption: Key application areas for **Diisodecyl Adipate (DIDA)**.

Metabolic Fate (Based on Analogue Compounds)

While specific metabolic pathways for **diisodecyl adipate** in humans are not extensively detailed in the provided literature, studies on the closely related analogue di(2-ethylhexyl) adipate (DEHA) offer valuable insights. The metabolism of DEHA involves initial hydrolysis followed by oxidation.

In humans and rats, DEHA is hydrolyzed to mono(2-ethylhexyl) adipate (MEHA) and adipic acid.^[10] The monoester undergoes further oxidation to produce metabolites such as mono-2-ethyl-5-hydroxyhexyl adipate (5OH-MEHA), mono-2-ethyl-5-oxohexyl adipate (5oxo-MEHA), and mono-5-carboxy-2-ethylpentyl adipate (5cx-MEPA).^{[11][12]} Adipic acid is a major, though non-specific, urinary metabolite.^{[10][11]} This metabolic process is crucial for assessing human exposure to adipate plasticizers through biomonitoring.^[11]



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Caption: Postulated metabolic pathway of DIDA, based on DEHA.

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